

Application Notes and Protocols for Phrixotoxin-3 Electrophysiology using Patch Clamp

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Phrixotoxin-3*

Cat. No.: *B1573953*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Phrixotoxin-3 (PaurTx3) is a peptide toxin isolated from the venom of the Chilean copper tarantula *Phrixotrichus auratus*. It is a potent modulator of voltage-gated sodium channels (Nav), acting as a gating modifier.[1] This mechanism involves the toxin binding to the voltage-sensing domains (VSDs) of the channel, thereby altering the voltage-dependence of channel activation and inactivation.[1][2] **Phrixotoxin-3** has shown selectivity for certain Nav channel subtypes, making it a valuable pharmacological tool for studying the structure-function relationships of these channels and for the development of novel therapeutics targeting specific Nav isoforms implicated in various channelopathies, including pain.[3][4]

These application notes provide a detailed protocol for the characterization of **Phrixotoxin-3**'s effects on voltage-gated sodium channels, with a particular focus on the Nav1.7 subtype, a key target in pain research, using the whole-cell patch clamp technique.[3]

Mechanism of Action

Phrixotoxin-3 modulates the function of voltage-gated sodium channels through a dual mechanism:

- Depolarizing shift in gating kinetics: It alters the voltage-sensitivity of the channel's activation gate, typically causing a shift in the voltage-dependence of activation to more depolarized potentials.[\[1\]](#)[\[2\]](#)
- Block of the inward sodium current: The toxin can physically occlude the pore or allosterically inhibit ion permeation, leading to a reduction in the amplitude of the inward sodium current. [\[1\]](#)[\[2\]](#)

This combined action results in a reduction of neuronal excitability.[\[5\]](#) **Phrixotoxin-3** interacts with the voltage sensor in domain II of the Nav channel.[\[5\]](#)

Quantitative Data

The inhibitory potency of **Phrixotoxin-3** varies across different voltage-gated sodium channel subtypes. The half-maximal inhibitory concentration (IC50) values are summarized in the table below.

Nav Channel Subtype	IC50 (nM)	Reference(s)
Nav1.1	610	[3] [6]
Nav1.2	0.6	[2] [4] [6] [7] [8]
Nav1.3	42	[6] [7] [8]
Nav1.4	288	[3] [6]
Nav1.5	72	[6] [7] [8]
Nav1.7	25	[9]

Electrophysiology Patch Clamp Protocol

This protocol is designed for the whole-cell voltage-clamp recording of sodium currents from mammalian cells heterologously expressing the target Nav channel (e.g., HEK293 cells stably expressing human Nav1.7).

Cell Culture and Preparation

- **Cell Line:** Use a stable cell line expressing the human Nav1.7 channel, such as HEK293 cells.
- **Culture Conditions:** Culture the cells in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum (FBS), 1% penicillin-streptomycin, and a selection antibiotic (e.g., 500 µg/ml G418 sulfate).[10] Maintain the cells at 37°C in a humidified atmosphere with 5% CO₂.
- **Cell Dissociation:** For recording, dissociate the cells from the culture dish using an enzymatic detachment solution (e.g., Accutase or Trypsin-EDTA).[10][11] Resuspend the cells in a serum-free medium.[10]

Solutions and Reagents

Extracellular (Bath) Solution (ECS):

Component	Concentration (mM)
NaCl	140
KCl	4
CaCl ₂	2
MgCl ₂	1
HEPES	10
Glucose	5

Adjust pH to 7.4 with NaOH and osmolarity to ~310 mOsm with sucrose.[8]

Intracellular (Pipette) Solution (ICS):

Component	Concentration (mM)
CsF	120
CsCl	10
NaCl	5
EGTA	10
HEPES	10

Adjust pH to 7.2 with CsOH and osmolarity to ~300 mOsm with sucrose.[8] Cesium and fluoride ions are used to block potassium and chloride channels, respectively, thereby isolating the sodium currents.

Phrixotoxin-3 Stock Solution:

- Reconstitute lyophilized **Phrixotoxin-3** in high-purity water to a stock concentration of 100 μ M.
- Aliquot and store at -20°C.
- On the day of the experiment, dilute the stock solution to the desired final concentrations in the extracellular solution. It is advisable to use a carrier protein like 0.1% bovine serum albumin (BSA) in the final dilution to prevent the peptide from sticking to the perfusion system.

Whole-Cell Patch Clamp Recording

- **Pipette Preparation:** Pull borosilicate glass capillaries to a resistance of 2-5 M Ω when filled with the intracellular solution.
- **Seal Formation:** Approach a single, healthy-looking cell with the patch pipette and apply gentle positive pressure. Upon contact with the cell membrane, release the positive pressure and apply gentle suction to form a high-resistance (G Ω) seal.
- **Whole-Cell Configuration:** After establishing a gigaseal, apply a brief pulse of strong suction to rupture the cell membrane and achieve the whole-cell configuration.

- Data Acquisition: Record sodium currents using a patch-clamp amplifier and appropriate data acquisition software. Filter the currents at 5-10 kHz and sample at 20-50 kHz.[\[12\]](#)
Compensate for series resistance to minimize voltage errors.

Voltage Protocols

The following voltage protocols are designed to characterize the effects of **Phrixotoxin-3** on the gating properties of Nav channels.

1. Current-Voltage (I-V) Relationship and Activation:

- Holding Potential: -120 mV
- Test Pulses: Apply a series of depolarizing voltage steps from -80 mV to +40 mV in 5 or 10 mV increments for a duration of 20-50 ms.[\[13\]](#)
- Analysis: Plot the peak inward current against the test potential to generate the I-V curve. Convert the peak current (I) to conductance (G) using the formula $G = I / (V - V_{rev})$, where V is the test potential and V_{rev} is the reversal potential for sodium. Normalize the conductance (G/G_{max}) and plot it against the test potential. Fit the data with a Boltzmann function to determine the half-maximal activation voltage ($V_{1/2}$) and the slope factor (k).[\[7\]](#)

2. Steady-State Inactivation (Availability):

- Holding Potential: -120 mV
- Prepulses: Apply a series of 500 ms prepulses ranging from -140 mV to 0 mV in 10 mV increments.[\[13\]](#)
- Test Pulse: Immediately following each prepulse, apply a test pulse to -10 mV or 0 mV for 20-50 ms to elicit the sodium current.[\[13\]](#)
- Analysis: Normalize the peak inward current during the test pulse to the maximum current and plot it against the prepulse potential. Fit the data with a Boltzmann function to determine the half-maximal inactivation voltage ($V_{1/2}$) and the slope factor (k).[\[6\]](#)

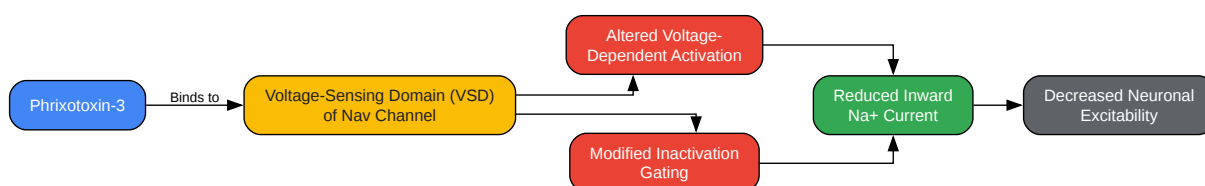
3. Recovery from Fast Inactivation:

- Holding Potential: -120 mV
- Conditioning Pulse: A depolarizing pulse to 0 mV for 25 ms to inactivate the channels.[6]
- Recovery Interval: Return the membrane potential to -120 mV for varying durations (from 0 to ~20 ms).[6]
- Test Pulse: A second depolarizing pulse to 0 mV for 25 ms to assess the fraction of recovered channels.[6]
- Analysis: Plot the normalized peak current from the test pulse as a function of the recovery interval duration. Fit the data with a single or double exponential function to determine the time constant(s) of recovery from inactivation.

Data Analysis

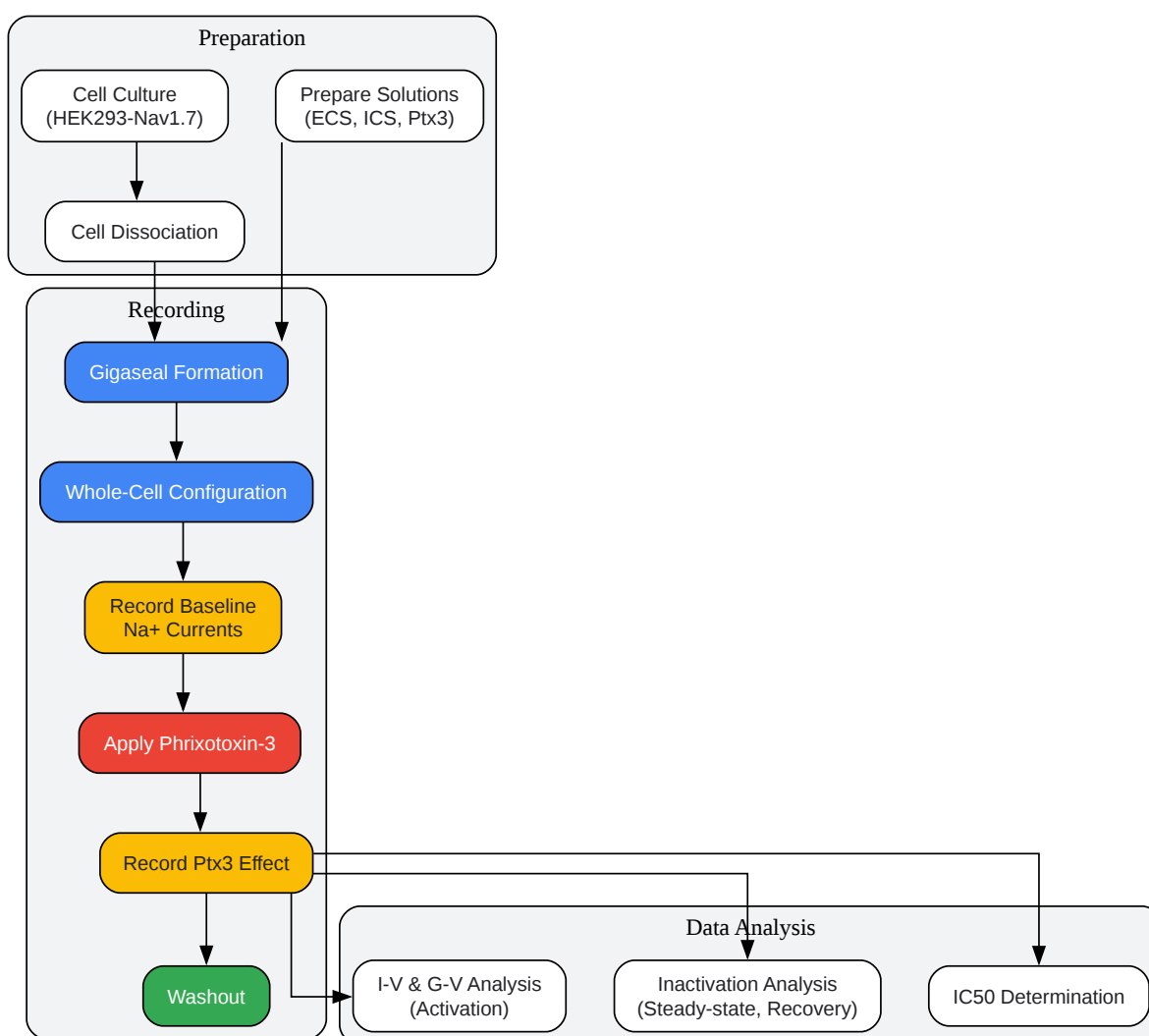
- IC50 Determination: To determine the concentration-response curve, apply increasing concentrations of **Phrixotoxin-3** and measure the inhibition of the peak sodium current at a given test potential. Plot the percentage of inhibition against the logarithm of the toxin concentration and fit the data with a Hill equation to calculate the IC50 value.
- Gating Parameter Analysis: Compare the V1/2 of activation and inactivation, as well as the time constants of recovery from inactivation, in the absence and presence of **Phrixotoxin-3**. Use appropriate statistical tests (e.g., t-test or ANOVA) to determine the significance of any observed shifts.

Signaling Pathway and Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Signaling pathway of **Phrixotoxin-3** action on voltage-gated sodium channels.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **Phrixotoxin-3** patch clamp electrophysiology.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Patch Clamp Solutions (Intracellular and Extracellular Buffers | FIVEphoton Biochemicals | PctS-100I and Pcts-100E) [fivephoton.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Engineering Highly Potent and Selective Microproteins against Nav1.7 Sodium Channel for Treatment of Pain - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. smartox-biotech.com [smartox-biotech.com]
- 5. NaV1.6 and NaV1.7 channels are major endogenous voltage-gated sodium channels in ND7/23 cells | PLOS One [journals.plos.org]
- 6. Modification of Closed-State Inactivation in Voltage-Gated Sodium Channel Nav1.7 by Two Novel Arachnid Toxins - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. biorxiv.org [biorxiv.org]
- 8. Frontiers | Pharmacological determination of the fractional block of Nav channels required to impair neuronal excitability and ex vivo seizures [frontiersin.org]
- 9. researchgate.net [researchgate.net]
- 10. benchchem.com [benchchem.com]
- 11. rupress.org [rupress.org]
- 12. Pharmacological Inhibition of the Voltage-Gated Sodium Channel Nav1.7 Alleviates Chronic Visceral Pain in a Rodent Model of Irritable Bowel Syndrome - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Phrixotoxin-3 Electrophysiology using Patch Clamp]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1573953/docs#application-notes-and-protocols-for-phrixotoxin-3-electrophysiology-using-patch-clamp>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)